

Essential Safety and Operational Guide for Handling 2,3,4-Trihydroxypentanedioic Acid

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Compound of Interest

Compound Name: 2,3,4-Trihydroxypentanedioic acid

Cat. No.: B3433929

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Chemical Identification:

- Common Name: Tartaric Acid[1]
- Synonyms: **2,3,4-Trihydroxypentanedioic acid**, Ribaric acid, Arabinaric acid[2][3]
- CAS Numbers: 488-31-3, 33012-62-3[2][4][5][6]

Immediate Safety Concerns:

2,3,4-Trihydroxypentanedioic acid, commonly known as tartaric acid, is a solid that can cause skin irritation and serious eye damage.[1][7] Inhalation of dust may irritate the respiratory tract.[1][7] Ingestion of large amounts can lead to gastrointestinal irritation.[1][7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure safety. The following table summarizes the recommended PPE for handling **2,3,4-Trihydroxypentanedioic acid** in different operational scenarios.

Operation	Eye/Face Protection	Hand Protection	Respiratory Protection	Skin and Body Protection
Handling solid powder (small quantities)	Safety goggles with side shields[7][8]	Penetration-resistant work gloves (e.g., nitrile, butyl rubber, PVC)[8][9]	Not generally required if ventilation is adequate.[8]	Lab coat or long-sleeved clothing.[10]
Handling solid powder (large quantities or in poorly ventilated areas)	Tight-sealing safety goggles or a face shield.[1][10]	Penetration-resistant work gloves (e.g., nitrile, butyl rubber, PVC).[8][9]	A type P filtering facemask or a full-facepiece dust/mist respirator.[7][9]	Long-sleeved overalls, safety footwear.[9]
Preparing and handling solutions	Chemical safety goggles.[7]	Chemical-resistant gloves (e.g., nitrile, butyl rubber, PVC).[8]	Not generally required if done in a well-ventilated area or fume hood.	Lab coat, acid-resistant clothing.[8]
Cleaning spills	Chemical safety goggles and a face shield if splashing is possible.	Chemical-resistant gloves.	A dust mask or respirator if cleaning a solid spill.	Full protective clothing, including boots.[11]

Operational and Disposal Plans

Handling Procedures:

- Ventilation: Always handle **2,3,4-Trihydroxypentanedioic acid** in a well-ventilated area to minimize dust inhalation.[1] For larger quantities, use local exhaust ventilation.
- Minimizing Dust: Take care to minimize dust generation when handling the solid form.[1]

- Personal Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in areas where the chemical is used.[10][12] Contaminated clothing should be removed and washed before reuse.[10][12]
- Storage: Store in a cool, dry, and well-ventilated place in tightly closed containers.[1][10] Keep away from incompatible materials such as strong oxidizing agents.[1]

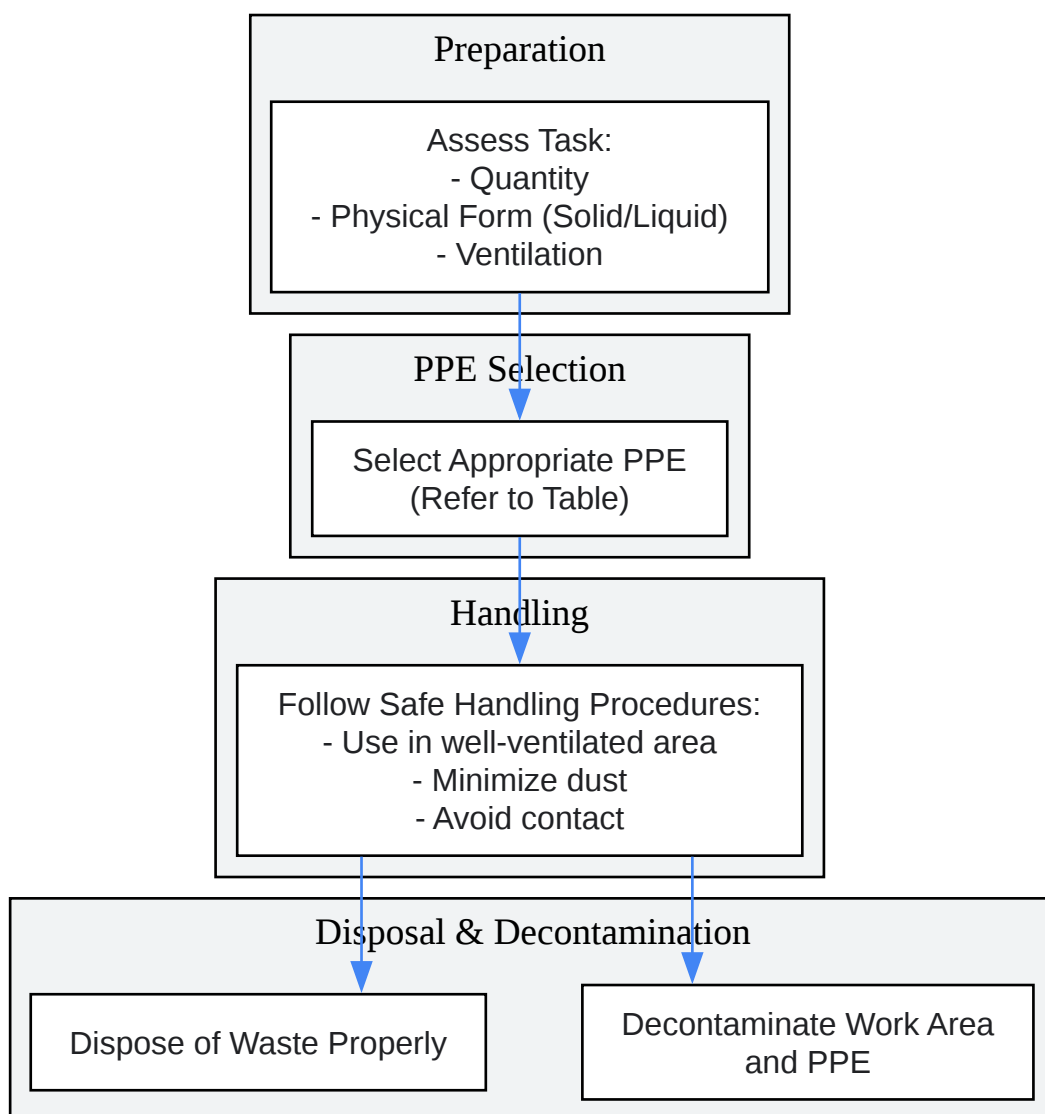
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[7][10] Seek immediate medical attention.[10]
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes.[10] Get medical attention if irritation develops and persists.[10]
- Inhalation: Remove to fresh air.[10] If breathing is difficult, seek medical attention.
- Ingestion: Do NOT induce vomiting.[10] Rinse mouth with water and drink plenty of water.[12] Never give anything by mouth to an unconscious person.[10] Call a physician.[10]

Disposal Plan:

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[12][13]
- Spill Cleanup: For solid spills, sweep up and shovel into suitable containers for disposal.[12][14] Avoid creating dust. For liquid spills, contain the spill and absorb with an inert material before placing in a suitable container for disposal. Do not let the product enter drains.[7]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2,3,4-Trihydroxypentanedioic acid**.

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